

# Application Note: Quantification of Indacaterol in Human Plasma by LC-MS/MS

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## Compound of Interest

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| Compound Name: | <i>Indacaterol-d3</i> |
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## Introduction

Indacaterol is an ultra-long-acting  $\beta_2$ -adrenergic agonist used in the management of chronic obstructive pulmonary disease (COPD). Accurate quantification of Indacaterol in human plasma is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring. This document provides detailed protocols for the quantification of Indacaterol in human plasma using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique. The protocols described herein are based on validated methods published in peer-reviewed literature.

## Principle

The methods outlined involve the extraction of Indacaterol and an internal standard (IS) from human plasma, followed by chromatographic separation and detection by tandem mass spectrometry. The quantification is based on the ratio of the peak area of the analyte to that of the internal standard.

## Experimental Protocols

Two primary sample preparation techniques are detailed: Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE).

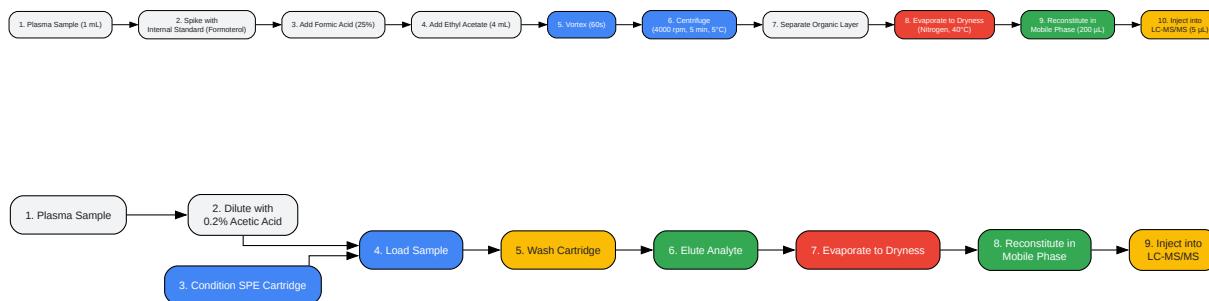
## Method 1: Liquid-Liquid Extraction (LLE)

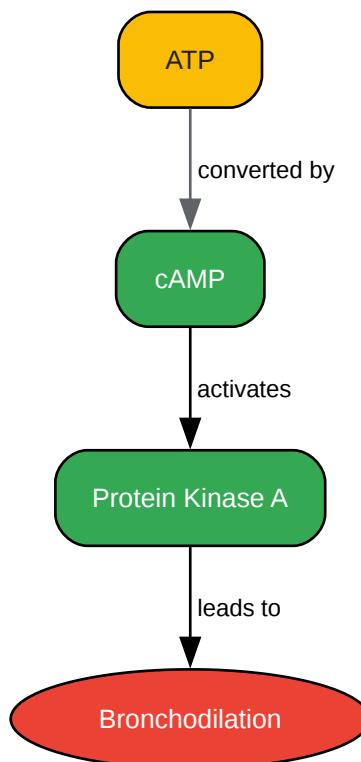
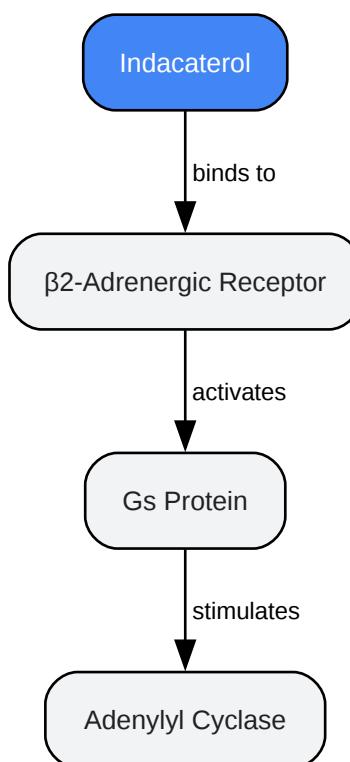
This protocol is adapted from a validated HPLC-MS/MS bioassay for Indacaterol in human plasma.[1][2][3]

### Materials:

- Human plasma
- Indacaterol reference standard
- Formoterol (Internal Standard)
- Ethyl acetate
- Methanol
- Water (HPLC grade)
- Formic acid
- Centrifuge
- Vortex mixer
- Nitrogen evaporator

### Sample Preparation Workflow (LLE):





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